

Commercial Availability and Technical Profile of 3-Aminoheptan-1-ol

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Compound of Interest

Compound Name: 3-Aminoheptan-1-ol

Cat. No.: B15323236

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and technical characteristics of **3-Aminoheptan-1-ol**, a chiral amino alcohol with potential applications in pharmaceutical research and development. The information presented herein is intended to support researchers and scientists in sourcing this compound and understanding its properties.

Commercial Availability

3-Aminoheptan-1-ol is commercially available primarily as its stereoisomers, (3R)-**3-Aminoheptan-1-ol** and (S)-**3-Aminoheptan-1-ol**. No commercial sources for the racemic mixture were identified at the time of this report. The hydrochloride salt of the (S)-isomer is also available.^[1]

A summary of known suppliers for the enantiomers of **3-Aminoheptan-1-ol** is provided in Table 1. Researchers are advised to contact the suppliers directly for pricing, availability, and detailed specifications.

Table 1: Commercial Suppliers of **3-Aminoheptan-1-ol** Enantiomers

Supplier	Product Name	CAS Number	Purity	Notes
AK Scientific, Inc.[2]	(3R)-3-Aminoheptan-1-ol	2004682-49-7	Not specified	For research and development use only.
LEAP CHEM Co., Ltd.[3]	(S)-3-Aminoheptan-1-ol	1158985-17-1	99%	Offered as powder or liquid.
BLDpharm[1][4]	(S)-3-Aminoheptan-1-ol hydrochloride	1402805-31-5	Not specified	
Chemsrc[5]	(S)-3-AMINOHEPTAN-1-OL	1158985-17-1	95.0%	

Physicochemical Properties

The fundamental physicochemical properties of **3-Aminoheptan-1-ol** are summarized in Table 2. These properties are essential for understanding the compound's behavior in various experimental settings.

Table 2: Physicochemical Properties of **3-Aminoheptan-1-ol**

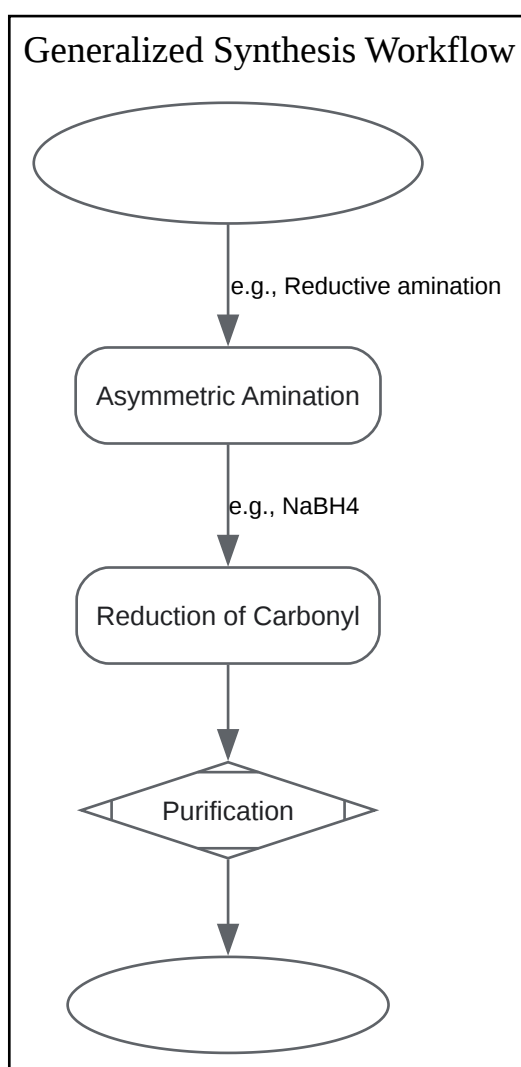
Property	Value
Molecular Formula	C ₇ H ₁₇ NO
Molecular Weight	131.22 g/mol
Appearance	Powder or liquid (for (S)-isomer)[3]
Storage	Store long-term in a cool, dry place.

Note: Detailed analytical data such as NMR, IR, and mass spectrometry for **3-Aminoheptan-1-ol** are not readily available in public literature. Researchers may need to perform their own analyses upon acquisition.

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Aminoheptan-1-ol** are not extensively published. However, a synthetic route for a derivative, (3S)-3-[(2-amino-5-methoxypyrimidin-4-yl)amino]heptan-1-ol, has been described in the patent literature.[6] This suggests a potential synthetic strategy for **3-Aminoheptan-1-ol** itself, likely involving the reduction of a corresponding amino acid or the amination of a suitable precursor.

A generalized workflow for a potential synthesis is outlined below.



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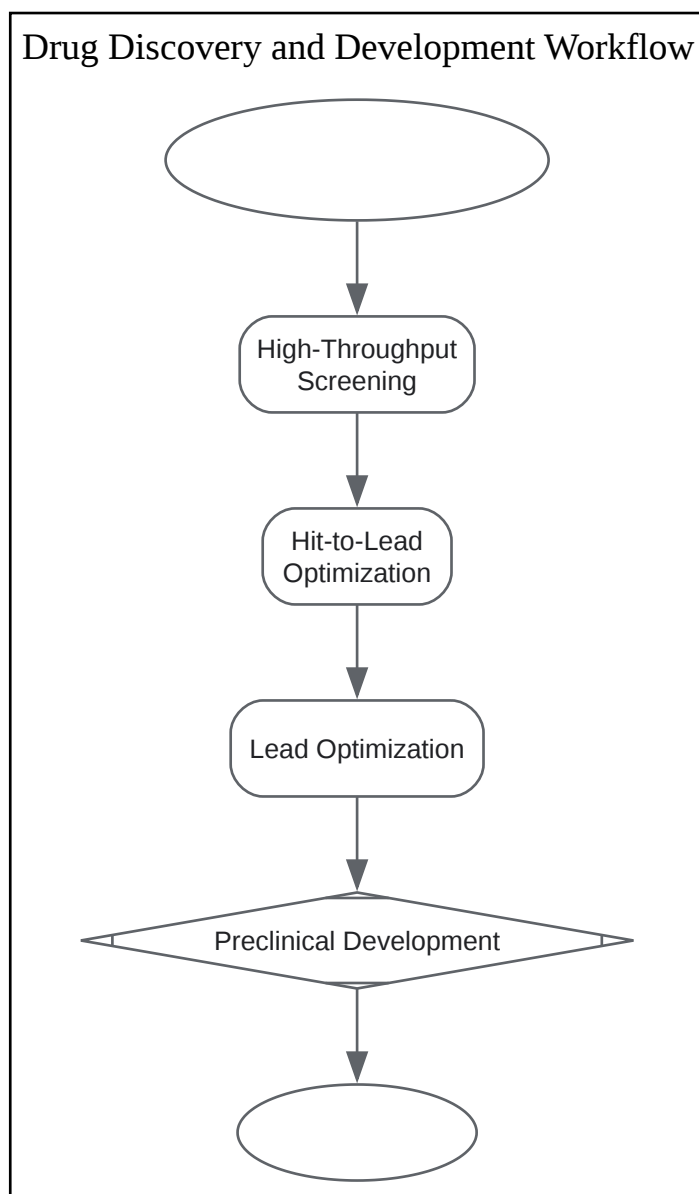
Caption: A potential synthetic workflow for **3-Aminoheptan-1-ol**.

Biological Activity and Potential Applications

The biological activity of **3-Aminoheptan-1-ol** is not well-documented in publicly available research. However, amino alcohols, in general, are recognized as important pharmacophores and are present in a wide range of biologically active molecules.^[7]^[8] They are known to interact with various biological targets, including enzymes and receptors.^[9]

A patent has described the use of a derivative, (3S)-3-[(2-amino-5-methoxypyrimidin-4-yl)amino]heptan-1-ol, for the treatment of viral infections, suggesting that this structural motif may be of interest in the development of antiviral agents.^[6] The broader class of β -amino alcohols has been explored for their potential as anti-inflammatory agents by inhibiting the Toll-Like Receptor 4 (TLR4) mediated inflammatory response.^[10]

Given the limited specific data on **3-Aminoheptan-1-ol**, its role in drug discovery and development would follow a standard preclinical workflow.



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Caption: A typical workflow for drug discovery and development.

Conclusion

3-Aminoheptan-1-ol, available as its (3R) and (S) enantiomers, represents a chiral building block with potential for use in medicinal chemistry and drug discovery. While detailed experimental and biological data on the parent compound are scarce in the public domain, the known activity of its derivatives and the broader class of amino alcohols suggest it may be a

valuable starting point for the synthesis of novel therapeutic agents. Further research is warranted to fully elucidate its biological activity and potential applications. Researchers are encouraged to leverage the commercial availability of its enantiomers to explore its synthetic utility and biological profile.

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